

Physical and chemical properties of 4-Chloro-3methylbut-1-yne

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Compound of Interest

Compound Name: 4-Chloro-3-methylbut-1-yne

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An In-depth Technical Guide to 4-Chloro-3-methylbut-1-yne

This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-Chloro-3-methylbut-1-yne**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. Due to the limited availability of published data for this specific compound, some information is presented based on general chemical principles and data from its isomer, 3-Chloro-3-methylbut-1-yne, with appropriate caveats.

Chemical Identity and Physical Properties

4-Chloro-3-methylbut-1-yne is a halogenated alkyne with the chemical formula C_5H_7CI .[1] Its core structure consists of a butyne chain with a methyl group at the third carbon and a chlorine atom at the fourth carbon.

Table 1: Physical and Chemical Properties of 4-Chloro-3-methylbut-1-yne



Property	Value	Source
IUPAC Name	4-chloro-3-methylbut-1-yne	[1]
CAS Number	63150-17-4	[2][3]
Molecular Formula	C ₅ H ₇ Cl	[1]
Molecular Weight	102.56 g/mol	[1]
Boiling Point	108.8°C at 760 mmHg	
Density	0.962 g/cm ³	_
Flash Point	15.6°C	_
SMILES	CC(CCI)C#C	[1]
InChI	InChI=1S/C5H7Cl/c1-3-5(2)4- 6/h1,5H,4H2,2H3	[1]

Chemical Reactivity and Synthesis

The reactivity of **4-Chloro-3-methylbut-1-yne** is dictated by its two primary functional groups: the terminal alkyne and the primary alkyl chloride. The terminal alkyne can participate in various reactions, including deprotonation to form an acetylide, hydrosilylation, and coupling reactions. The presence of the chlorine atom allows for nucleophilic substitution reactions.

General Synthesis Routes

Detailed experimental protocols for the synthesis of **4-Chloro-3-methylbut-1-yne** are not readily available in the reviewed literature. However, general synthetic strategies for similar compounds suggest two primary routes:

- Halogenation of an Alcohol: This would involve the conversion of the corresponding alcohol,
 3-methyl-1-butyn-4-ol, to the chloride using a suitable chlorinating agent such as thionyl chloride or phosphorus pentachloride.
- Radical Halogenation of an Alkyne: Direct chlorination of 3-methyl-1-butyne at the allylic position could potentially yield the desired product, though this method may suffer from a lack of selectivity.



A patent for a related compound, 4-chloro-3-methyl-2-butenyl phenyl sulfide, describes a multistep synthesis starting from isoprene.[4] This suggests that building the carbon skeleton with the desired functionalities in a controlled manner is a feasible approach.

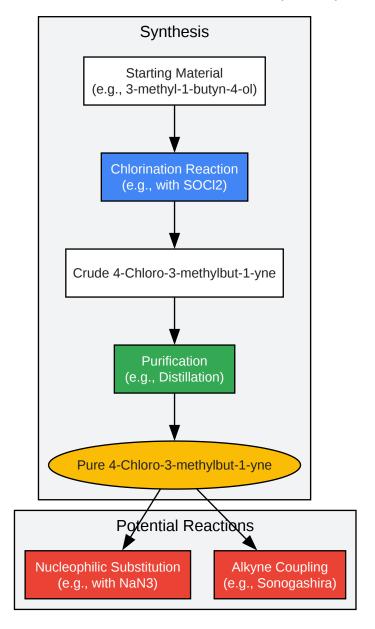
Experimental Protocols

Specific, step-by-step experimental protocols for the synthesis, purification, and analysis of **4-Chloro-3-methylbut-1-yne** are not available in the public domain based on the conducted search. Researchers interested in working with this compound would need to adapt general procedures for the synthesis of chlorinated alkynes. A general workflow is proposed in the diagram below.

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and subsequent reaction of **4-Chloro-3-methylbut-1-yne**.





General Workflow for 4-Chloro-3-methylbut-1-yne

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Caption: Generalized workflow for the synthesis and potential reactions of **4-Chloro-3-methylbut-1-yne**.

Safety Information

A specific Safety Data Sheet (SDS) for **4-Chloro-3-methylbut-1-yne** was not found. However, based on the data for its isomer, 3-Chloro-3-methyl-1-butyne, and the general properties of



halogenated organic compounds, it should be handled with care in a well-ventilated fume hood. [5] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. The compound is expected to be flammable and potentially harmful if inhaled, ingested, or in contact with skin.

Conclusion

4-Chloro-3-methylbut-1-yne is a chemical compound with potential applications in organic synthesis. While its basic chemical identity and some physical properties have been reported, there is a notable lack of detailed experimental protocols and comprehensive safety data in the readily available scientific literature. Researchers planning to work with this compound should proceed with caution and may need to dedicate resources to developing and validating their own procedures for its synthesis, purification, and handling. The information provided in this guide serves as a foundational resource for such endeavors.

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